

Solubility and stability of Fmoc-D-Lys(Ivdde)-OH in common solvents.

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Compound of Interest

Compound Name: **Fmoc-D-Lys(Ivdde)-OH**

Cat. No.: **B2554789**

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An In-depth Technical Guide on the Solubility and Stability of **Fmoc-D-Lys(Ivdde)-OH** in Common Solvents

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of protected amino acids is paramount for the successful solid-phase peptide synthesis (SPPS). This guide provides a detailed analysis of the solubility and stability of **Fmoc-D-Lys(Ivdde)-OH**, a critical building block for the synthesis of complex peptides.

Introduction

Fmoc-D-Lys(Ivdde)-OH is a derivative of the amino acid D-lysine, where the alpha-amino group is protected by a base-labile Fluorenylmethyloxycarbonyl (Fmoc) group, and the side-chain epsilon-amino group is protected by an orthogonal 1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)-3-methylbutyl (Ivdde) group. The Ivdde group is a hindered variant of the Dde protecting group, offering enhanced stability. This orthogonal protection scheme allows for the selective deprotection of the lysine side chain, enabling site-specific modifications such as branching, cyclization, or the attachment of labels.

Solubility

The solubility of **Fmoc-D-Lys(Ivdde)-OH** is a critical factor in ensuring efficient coupling reactions during SPPS. The compound is generally soluble in polar organic solvents commonly used in peptide synthesis.

Qualitative Solubility: **Fmoc-D-Lys(Ivdde)-OH** is readily soluble in polar organic solvents such as N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[1][2]

Quantitative Solubility Data:

While comprehensive quantitative solubility data in a wide range of solvents is not extensively published, the following table summarizes available information and data for structurally similar compounds to provide a practical reference.

Solvent	Reported Solubility	Remarks
N,N-Dimethylformamide (DMF)	Clearly soluble (1 mmol in 2 mL)	A common solvent for SPPS, providing good solubility for most Fmoc-amino acids.
Dimethyl Sulfoxide (DMSO)	Soluble	Often used to dissolve difficult or aggregated peptides and protected amino acids.
N-Methyl-2-pyrrolidone (NMP)	Expected to be soluble	A common alternative to DMF in SPPS.
Dichloromethane (DCM)	Limited solubility is expected	Generally, Fmoc-amino acids have lower solubility in less polar solvents like DCM.
Tetrahydrofuran (THF)	Limited solubility is expected	Similar to DCM, solubility is likely to be lower compared to highly polar aprotic solvents.

Stability Profile

The stability of the Fmoc and Ivdde protecting groups under various conditions dictates the strategic planning of the peptide synthesis.

Fmoc Group Stability: The Fmoc group is characterized by its stability in acidic conditions and its lability towards bases.

Condition	Stability
Acidic (e.g., TFA)	Stable. [1] [3] [4]
Basic (e.g., Piperidine)	Labile. Typically removed with 20% piperidine in DMF. The half-life in this solution is approximately 6 seconds.
Hydrazine	Labile.

Ivdde Group Stability: The Ivdde group offers orthogonal stability, being resistant to the conditions used for Fmoc group removal.

Condition	Stability
Acidic (e.g., TFA)	Stable.
Basic (e.g., Piperidine)	Generally stable, significantly more so than the Dde group, and less prone to migration. However, some studies suggest it may not be completely stable to repeated piperidine treatments during the synthesis of long sequences.
Hydrazine	Labile. Selectively cleaved by a solution of hydrazine in DMF.
Hydroxylamine	Labile.

Storage Stability: For long-term storage, it is recommended to keep **Fmoc-D-Lys(Ivdde)-OH** in a cool and dry place. Recommended storage temperatures vary by supplier but are generally in the range of $+5 \pm 3$ °C or -10 to -25°C.

Experimental Protocols

Protocol for Determining Solubility

This protocol outlines a general method for the quantitative determination of the solubility of **Fmoc-D-Lys(Ivdde)-OH** in a given solvent using High-Performance Liquid Chromatography

(HPLC).

Materials:

- **Fmoc-D-Lys(Ivdde)-OH**
- Solvents of interest (e.g., DMF, DMSO, NMP)
- Analytical balance
- Vortex mixer
- Thermostatic shaker
- Centrifuge
- HPLC system with a UV detector (set to detect the Fmoc group, e.g., at 265 nm or 301 nm)
- Volumetric flasks and pipettes
- Syringe filters (0.22 µm)

Procedure:

- Preparation of Standard Solutions:
 - Accurately prepare a stock solution of **Fmoc-D-Lys(Ivdde)-OH** of known concentration in a suitable solvent (e.g., 1 mg/mL in DMF).
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations.
- Calibration Curve Generation:
 - Inject the standard solutions into the HPLC system.
 - Plot the peak area from the chromatograms against the corresponding concentration to generate a calibration curve.

- Preparation of Saturated Solution:
 - Add an excess amount of **Fmoc-D-Lys(Ivdde)-OH** to a known volume of the test solvent in a vial.
 - Tightly cap the vial and vortex thoroughly.
 - Place the vial in a thermostatic shaker at a constant temperature (e.g., 25 °C) for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- Sample Analysis:
 - Centrifuge the saturated solution to pellet the undissolved solid.
 - Carefully take an aliquot of the supernatant and filter it through a 0.22 µm syringe filter.
 - Dilute the filtered solution with a known factor to bring its concentration within the range of the calibration curve.
 - Inject the diluted sample into the HPLC and determine its concentration from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Express the solubility in the desired units (e.g., g/L or mol/L).

Protocol for Ivdde Group Deprotection

This protocol describes the on-resin cleavage of the Ivdde protecting group.

Materials:

- Peptide-resin containing a Lys(Ivdde) residue
- Hydrazine monohydrate

- N,N-Dimethylformamide (DMF)
- Shaker vessel

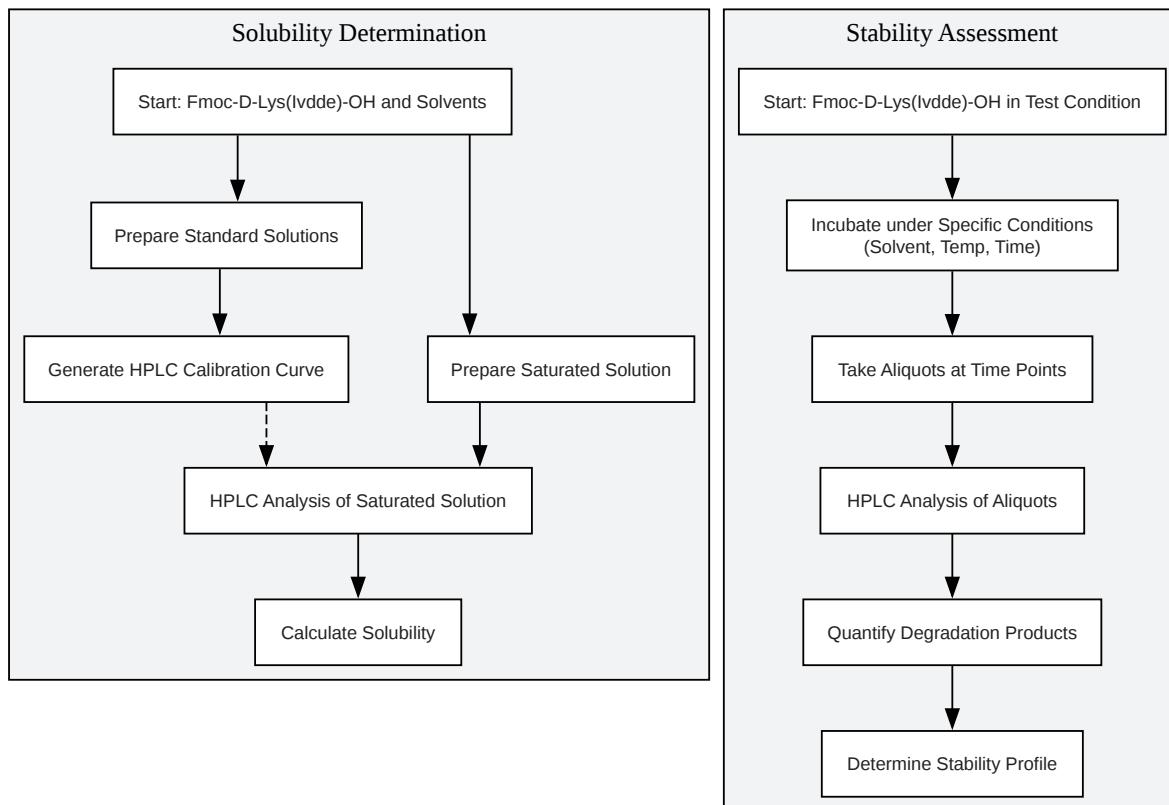
Procedure:

- Swell the peptide-resin in DMF.
- Prepare a 2% (v/v) solution of hydrazine monohydrate in DMF. For difficult sequences, the concentration can be increased up to 10%.
- Drain the DMF from the resin.
- Add the hydrazine solution to the resin (e.g., 10 mL per gram of resin).
- Shake the mixture at room temperature. The reaction time can be optimized, with typical treatments ranging from 3 to 10 minutes.
- Drain the deprotection solution.
- Repeat the hydrazine treatment 2-3 times to ensure complete removal.
- Wash the resin thoroughly with DMF to remove any residual reagents.

Visualizations

Experimental Workflow for Solubility and Stability Assessment

The following diagram illustrates the logical workflow for assessing the solubility and stability of **Fmoc-D-Lys(Ivdde)-OH**.

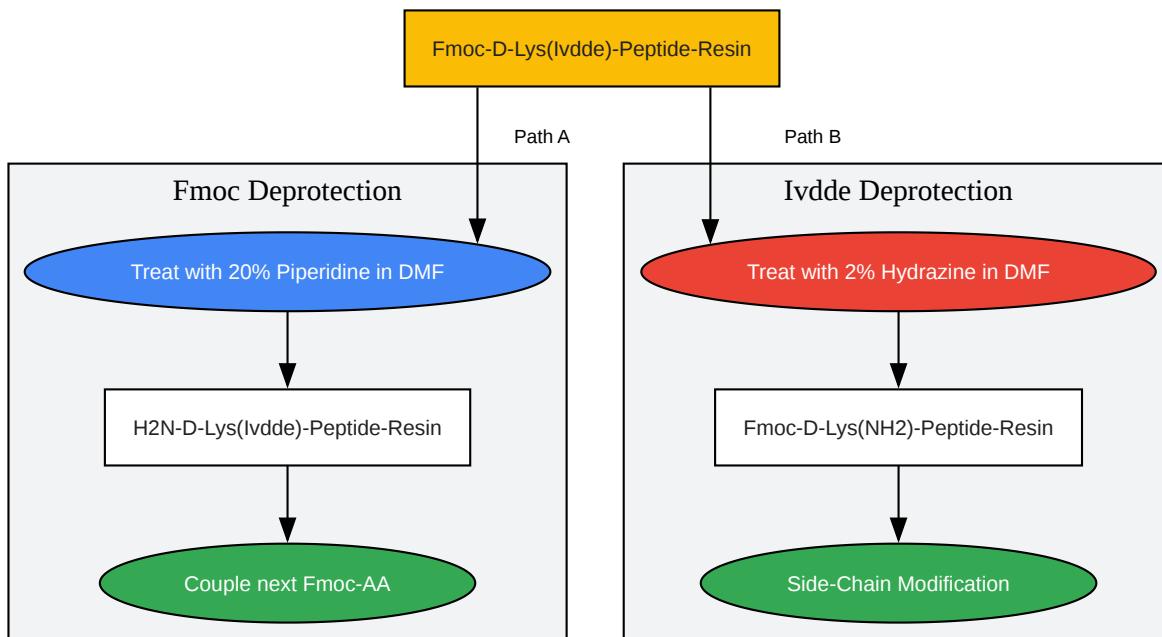


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Caption: Workflow for solubility and stability testing.

Orthogonal Deprotection Strategy

The following diagram illustrates the orthogonal nature of the Fmoc and Ivdde protecting groups in SPPS.



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Caption: Orthogonal deprotection of Fmoc and Ivdde.

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